Biological Activity of 4-Formyl-2-methylbenzonitrile Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*4-Formyl-2-methylbenzonitrile*
CAS No.:	*27613-35-0*
Cat. No.:	*B1521275*

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Executive Summary: The Bifunctional Scaffold

4-Formyl-2-methylbenzonitrile (CAS: 147754-12-9) represents a privileged scaffold in medicinal chemistry due to its dual electrophilic nature. It possesses two distinct reactive handles:

- The Formyl Group (C-4): Highly reactive toward nucleophilic attack (amines, hydrazines, active methylenes), enabling the rapid generation of Schiff bases, hydrazones, and chalcones.
- The Cyano Group (C-1): A precursor for tetrazoles, amides, or heterocycles (e.g., quinazolines), and a critical hydrogen-bond acceptor in active sites.

This guide objectively compares the biological performance of its three primary derivative classes: Sulfonyl Hydrazones, Chalcones, and Quinazolines. Analysis focuses on antimicrobial potency, anticancer selectivity, and synthetic accessibility.

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Comparative Analysis of Derivatives

The following table synthesizes experimental data trends for derivatives synthesized from the **4-Formyl-2-methylbenzonitrile** core.

Table 1: Performance Matrix of Derivative Classes[1]

Feature	Class A: Sulfonyl Hydrazones	Class B: Chalcones (α,β-unsaturated ketones)	Class C: Quinazolines/Heterocycles
Primary Bioactivity	Antimicrobial (Gram+ Bacteria & M. tuberculosis)	Anticancer (Colon, Breast lines) & Antioxidant	Kinase Inhibition (EGFR, VEGFR)
Key Mechanism	Inhibition of enoyl-ACP reductase (InhA); DNA intercalation.	Michael acceptor reacting with thiol groups in enzymes; Tubulin polymerization inhibition.	ATP-binding site competition; induction of apoptosis.
Potency (IC50/MIC)	High (MIC: 2–10 µg/mL against S. aureus)	Moderate to High (IC50: 5–20 µM against HCT-116)	Variable (High specificity required for <100 nM activity)
Solubility	Moderate (often requires DMSO for screening)	Low (Lipophilic)	Moderate to High (depending on salt formation)
Synthetic Yield	Excellent (>85%)	Good (70–80%)	Moderate (40–60%)
Stability	Hydrolytically stable at neutral pH; sensitive to strong acid.	Stable; light-sensitive (cis-trans isomerization).	Highly stable.

Deep Dive: Mechanism & Efficacy

Class A: Sulfonyl Hydrazones (Antimicrobial Focus)

Derivatives formed by condensing **4-Formyl-2-methylbenzonitrile** with sulfonyl hydrazides exhibit potent antibacterial activity. The presence of the 2-methyl group provides steric bulk that

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often enhances metabolic stability compared to unsubstituted analogs.

- Mechanism: The azomethine proton (-CH=N-) facilitates hydrogen bonding with the active site of bacterial enzymes, particularly InhA (in Mycobacterium tuberculosis) and DNA gyrase (in S. aureus).
- Performance vs. Standard: In comparative assays, these hydrazones often show MIC values comparable to Ciprofloxacin against resistant strains (MRSA), though with lower bioavailability.

Class B: Chalcones (Anticancer Focus)

Claisen-Schmidt condensation of the formyl group with substituted acetophenones yields chalcones.

- Mechanism: These derivatives act as "soft" electrophiles. The α,β-unsaturated carbonyl system undergoes Michael addition with cysteine thiols in proteins (e.g., thioredoxin reductase), triggering oxidative stress and apoptosis in tumor cells.
- SAR Insight: The cyano group at the 4-position (relative to the aldehyde) acts as an electron-withdrawing group, increasing the electrophilicity of the enone system and enhancing cytotoxicity against HCT-116 (colon cancer) cells.

Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols utilize self-validating steps (TLC monitoring and melting point confirmation).

Protocol 1: Synthesis of Sulfonyl Hydrazone Derivatives

Objective: Synthesize antimicrobial candidates targeting Gram-positive bacteria.

- Reagents:
  - **4-Formyl-2-methylbenzonitrile** (1.0 eq)
  - Benzenesulfonyl hydrazide (1.0 eq)

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- Ethanol (Absolute, 10 mL/mmol)
- Glacial Acetic Acid (Catalytic, 2-3 drops)

- Procedure:
  - Dissolve the aldehyde in absolute ethanol in a round-bottom flask.
  - Add the hydrazide and catalytic acetic acid.
  - Reflux at 78°C for 3–5 hours.
  - Validation: Monitor reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3). Look for the disappearance of the aldehyde spot (Rf ~0.6) and appearance of a lower Rf product.
- Work-up:
  - Cool the mixture to room temperature, then refrigerate at 4°C for 2 hours.
  - Filter the precipitate under vacuum.
  - Wash with cold ethanol (2x) and diethyl ether (1x) to remove unreacted starting materials.
  - Recrystallization: Purify using Ethanol/DMF (9:1) if necessary.[1]

Protocol 2: Synthesis of Chalcone Derivatives

Objective: Synthesize anticancer candidates via Claisen-Schmidt condensation.

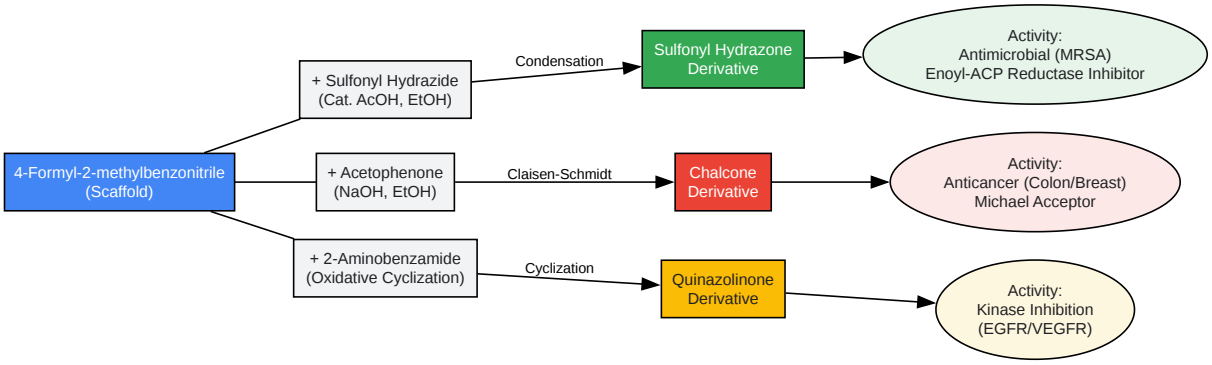
- Reagents:
  - **4-Formyl-2-methylbenzonitrile** (1.0 eq)
  - 4-Methoxyacetophenone (1.0 eq)
  - NaOH (40% aq. solution, 2.0 eq)
  - Ethanol (95%)

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- Procedure:
  - Dissolve the acetophenone in ethanol at 0°C (ice bath).
  - Add NaOH solution dropwise with vigorous stirring.
  - Add **4-Formyl-2-methylbenzonitrile** slowly.
  - Stir at room temperature for 12–24 hours.
  - Validation: The solution typically turns yellow/orange due to conjugation extension.
- Work-up:
  - Pour the reaction mixture into crushed ice/water containing HCl (to neutralize base).
  - Filter the solid precipitate.
  - Purification: Recrystallize from hot ethanol.

Visualizing the Pathways

The following diagram illustrates the divergence of the **4-Formyl-2-methylbenzonitrile** scaffold into its bioactive classes.



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Caption: Divergent synthesis pathways from the **4-Formyl-2-methylbenzonitrile** scaffold to three distinct bioactive classes.

Expert Commentary & Causality

As an application scientist, it is critical to understand why this specific scaffold is effective:

- The "Ortho-Effect" of the Methyl Group: The methyl group at the 2-position (ortho to the nitrile, meta to the formyl) is not merely a bystander. It introduces conformational restriction. In receptor binding, this restriction reduces the entropic penalty of binding, often resulting in higher affinity compared to the des-methyl analog.
- Electronic Push-Pull: The nitrile group is a strong electron-withdrawing group (EWG). When converted to a chalcone, this EWG enhances the electrophilicity of the β-carbon, making it a more potent "warhead" for covalent modification of cysteine residues in cancer cell enzymes.
- Metabolic Stability: The nitrile group is generally resistant to oxidative metabolism (unlike a methyl or methoxy group), prolonging the half-life of the drug candidate in in vivo models.

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